

Preparing and Storing GO-203 TFA Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: GO-203 TFA

Cat. No.: B1151391

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These application notes provide detailed protocols for the preparation and storage of **GO-203 TFA** (Trifluoroacetate), a potent inhibitor of the MUC1-C oncoprotein. Adherence to these guidelines is crucial for ensuring the stability and activity of the compound for reproducible experimental results.

Introduction to GO-203

GO-203 is a cell-penetrating peptide that functions as a direct inhibitor of the Mucin 1 (MUC1) C-terminal subunit (MUC1-C).[1][2] MUC1-C is an oncoprotein that is overexpressed in a variety of human cancers and is associated with poor prognosis. GO-203 is an all D-amino acid peptide that contains a poly-arginine transduction domain linked to a sequence that binds to the MUC1-C cytoplasmic tail, thereby blocking its homodimerization.[1] This inhibition disrupts downstream oncogenic signaling pathways, including the PI3K-AKT-S6K1 pathway, leading to decreased cancer cell proliferation, induction of reactive oxygen species (ROS), and loss of mitochondrial transmembrane potential.[1][3]

Solubility of GO-203 TFA

Proper dissolution is the first critical step in preparing a stock solution. The solubility of **GO-203 TFA** has been determined in common laboratory solvents. To enhance solubility, gentle warming to 37°C and sonication in an ultrasonic bath are recommended.[1]

Solvent	Concentration	Molarity (approx.)	Notes
Water	50 mg/mL ^[1]	20.60 mM ^[1]	May require sonication to fully dissolve. ^[1]
DMSO	100 mg/mL ^[4]	41.21 mM ^[4]	Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility. ^[4]

Experimental Protocol: Preparation of a 10 mM GO-203 TFA Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

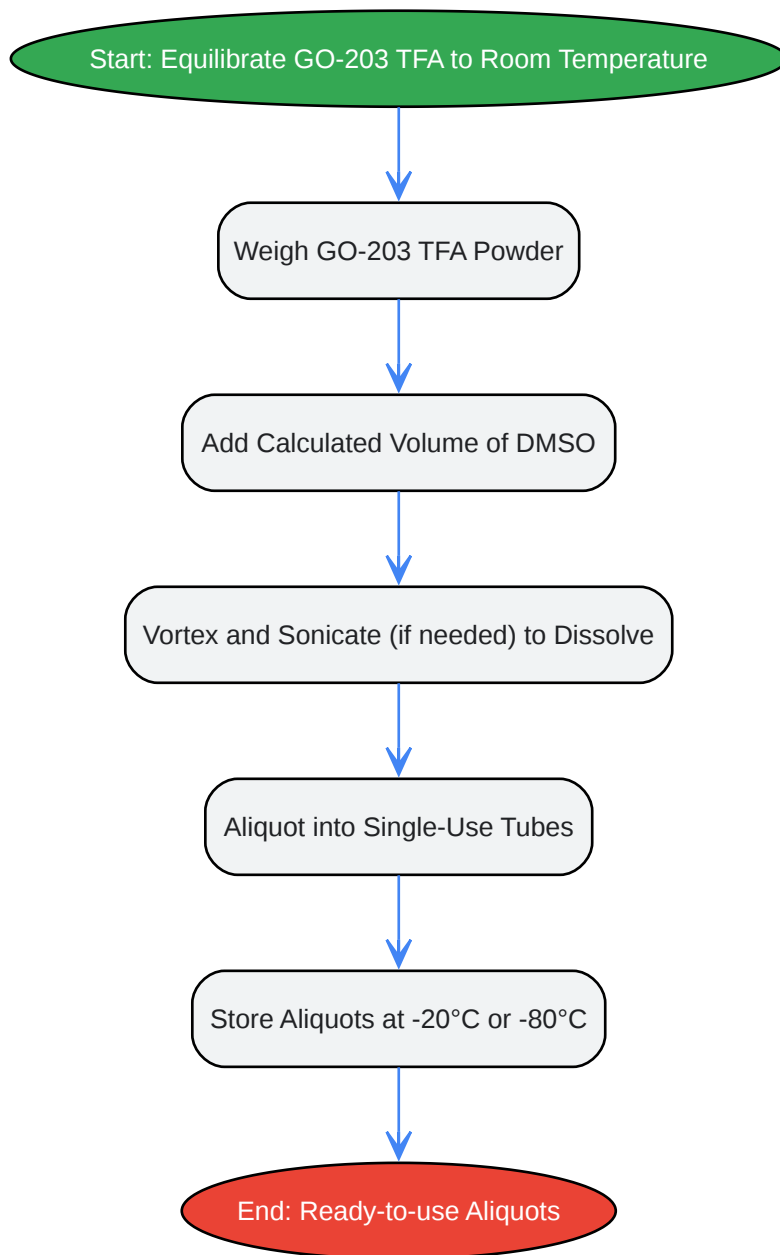
- **GO-203 TFA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Equilibration:** Allow the vial of **GO-203 TFA** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing: Accurately weigh the desired amount of **GO-203 TFA** powder. Note: For ease of use, many suppliers provide pre-weighed amounts (e.g., 1 mg, 5 mg).
- Solvent Addition: Based on the molecular weight of **GO-203 TFA** (approximately 2426.77 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration. For 1 mg of **GO-203 TFA**, add 41.2 μ L of DMSO.
- Dissolution:
 - Add the calculated volume of DMSO to the vial containing the **GO-203 TFA** powder.
 - Vortex the solution gently for 1-2 minutes.
 - If the powder is not fully dissolved, sonicate the vial in an ultrasonic water bath for a short period. Gentle warming to 37°C can also aid dissolution.[\[1\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[2\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at the recommended temperature (see Section 4).

Experimental Workflow: GO-203 TFA Stock Solution Preparation



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Workflow for **GO-203 TFA** stock solution preparation.

Storage Conditions

Proper storage is critical to maintain the integrity of **GO-203 TFA**.

Powdered Form:

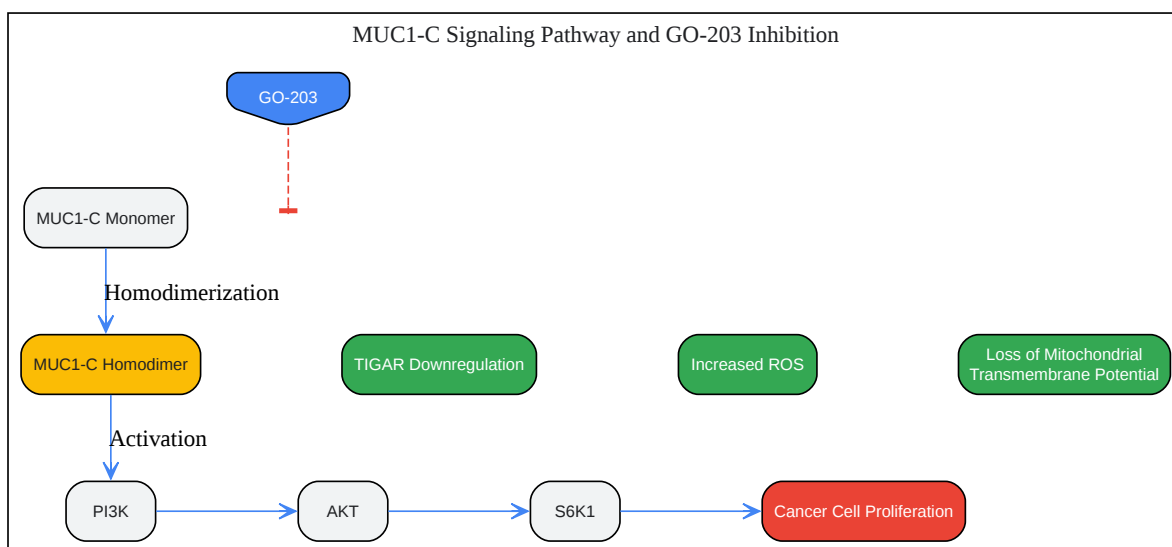
Temperature	Duration	Notes
-20°C	1 year	Store in a dry, dark place.[2]
-80°C	2 years	Store in a dry, dark place.[2]

Stock Solution in Solvent:

Temperature	Duration	Notes
-20°C	1 month	Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles.[1][2]
-80°C	6 months	Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles.[1][2]

Mechanism of Action: MUC1-C Inhibition

GO-203 exerts its anti-cancer effects by targeting the MUC1-C oncoprotein. The following diagram illustrates the signaling pathway and the inhibitory action of GO-203.



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GO-203 inhibits MUC1-C homodimerization, blocking downstream signaling.

Pathway Description:

- **MUC1-C Homodimerization:** In cancer cells, MUC1-C monomers dimerize, which is a critical step for its oncogenic function.
- **Downstream Signaling Activation:** The MUC1-C homodimer activates downstream signaling pathways, including the PI3K-AKT-S6K1 cascade.^[1]
- **Oncogenic Effects:** Activation of these pathways promotes cancer cell proliferation and survival.
- **GO-203 Inhibition:** GO-203 binds to the CQC motif in the MUC1-C cytoplasmic domain, blocking its homodimerization.^[1] This leads to the downregulation of TIGAR, an increase in

reactive oxygen species (ROS), and a loss of mitochondrial transmembrane potential, ultimately inhibiting cancer cell growth.[1]

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